Application Note: 4-(2-Hydrazinylethyl)morpholine Dihydrochloride in Pharmaceutical Intermediate Synthesis

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Compound of Interest

Compound Name:	*4-(2-Hydrazinylethyl)morpholine dihydrochloride*
CAS No.:	*874-82-8*
Cat. No.:	*B2420507*

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Executive Summary

In modern drug discovery, optimizing the pharmacokinetic (PK) profile of a pharmacophore is as critical as establishing its target affinity. **4-(2-Hydrazinylethyl)morpholine dihydrochloride** (CAS: 874-82-8) has emerged as a privileged bifunctional building block for synthesizing nitrogen-rich heterocycles[1]. The morpholine appendage acts as a powerful solubilizing group, improving aqueous solubility and metabolic stability, while providing a basic center for subsequent salt formation (e.g., mesylate or hydrochloride salts) to enhance oral bioavailability. The terminal hydrazine moiety serves as a highly reactive bis-nucleophile, enabling the rapid construction of pyrazoles, triazoles, and indoles.

This application note provides detailed, self-validating protocols for utilizing this intermediate in two primary synthetic pathways: Pyrazole Cyclocondensation and the Fischer Indole Synthesis.

Physicochemical Properties & Handling Causality

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Free alkylhydrazines are notoriously difficult to handle; they are prone to rapid auto-oxidation, exhibit high toxicity, and often present as volatile or viscous liquids. By supplying 4-(2-Hydrazinylethyl)morpholine as a dihydrochloride salt[1], the nucleophilic nitrogen atoms are protonated, rendering the compound a stable, free-flowing solid.

Causality in Experimental Design: The use of the dihydrochloride salt necessitates in situ neutralization during synthesis. The choice of base is critical: non-nucleophilic organic bases like N,N-Diisopropylethylamine (DIPEA) are preferred over aqueous inorganic bases to maintain an anhydrous environment, preventing the competitive hydrolysis of electrophilic coupling partners (such as acid chlorides or 1,3-diketones).

Application 1: Synthesis of 1-(2-Morpholinoethyl)-1H-pyrazoles

Pyrazoles are a cornerstone scaffold in medicinal chemistry, heavily featured in kinase inhibitors targeting BRAF and EGFR. The cyclocondensation of hydrazines with 1,3-diketones is the most direct route to N-substituted pyrazoles, a method originally pioneered by Knorr and continuously refined for regioselectivity[2].

Mechanistic Causality

The reaction is initiated by neutralizing the HEM·2HCl salt to liberate the primary amine of the hydrazine, which attacks the most sterically accessible and electrophilic carbonyl of the 1,3-diketone to form a hydrazone intermediate. Subsequent intramolecular attack by the secondary hydrazine nitrogen on the remaining carbonyl, followed by dehydration, yields the aromatic pyrazole[2]. Temperature control (0 °C during addition) is strictly required to prevent intermolecular cross-linking and ensure high regioselectivity when using asymmetric diketones.

Self-Validating Protocol: Pyrazole Cyclocondensation

This protocol describes the synthesis of a pyrazole core using acetylacetone as a model 1,3-diketone.

Step 1: Reagent Preparation Suspend **4-(2-Hydrazinylethyl)morpholine dihydrochloride** (1.0 eq, 10 mmol) in anhydrous ethanol (0.2 M). The suspension will remain cloudy as the salt

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is only partially soluble in cold ethanol. Validation Checkpoint (VC) 1: Visual confirmation of suspension. Complete dissolution at this stage indicates moisture contamination.

Step 2: In Situ Neutralization Cool the suspension to 0 °C using an ice bath. Add DIPEA (2.2 eq, 22 mmol) dropwise over 10 minutes. VC 2: Check the pH of an aliquot using damp indicator paper; it must register between 8–9. The solution should become homogeneous, confirming the liberation of the free hydrazine base.

Step 3: Electrophile Addition Maintain the reaction at 0 °C. Add acetylacetone (1.05 eq, 10.5 mmol) dropwise over 15 minutes to prevent exothermic degradation.

Step 4: Cyclodehydration Remove the ice bath and affix a reflux condenser. Heat the reaction to 80 °C for 4–6 hours. VC 3: Monitor the reaction via LC-MS. The intermediate hydrazone mass (

= 228.1) should transition entirely to the dehydrated pyrazole mass (

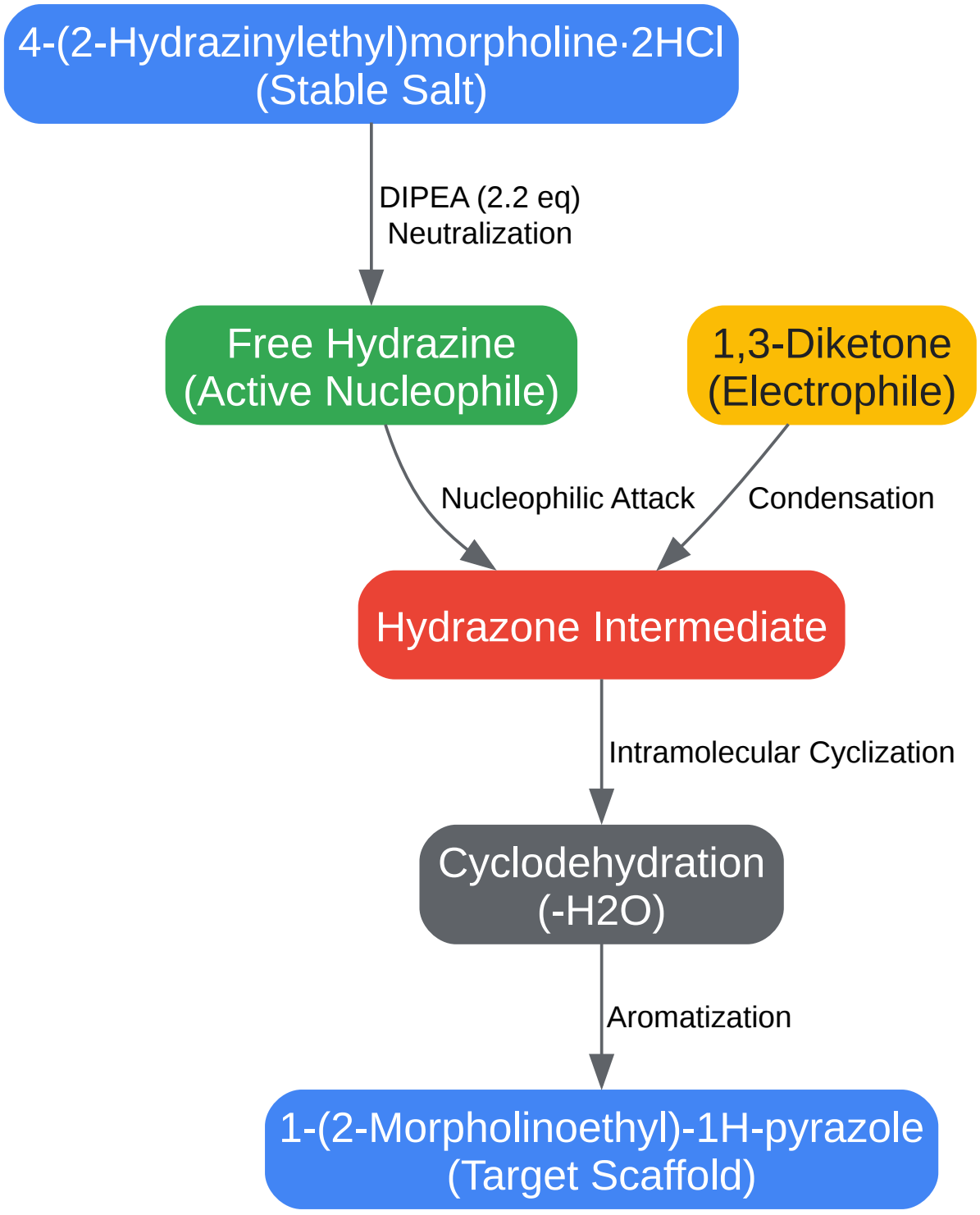
= 210.1). Do not proceed to workup until the hydrazone peak is <2% by UV integration.

Step 5: Workup & Purification Concentrate the mixture in vacuo. Partition the residue between Ethyl Acetate (50 mL) and saturated aqueous

(50 mL). The basic morpholine core will partition into the organic layer. Dry the organic layer over

, filter, and purify via silica gel chromatography (DCM:MeOH gradient) to yield the target 1-(2-Morpholinoethyl)-1H-pyrazole.

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Fig 1: Mechanistic pathway of pyrazole formation from HEM·2HCl and a 1,3-diketone.

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Application 2: Fischer Indole Synthesis

The Fischer indole synthesis is a robust method for generating substituted indoles, commonly used to synthesize tryptamine analogs and GPCR ligands. Recent literature demonstrates that terminal alkylation of hydrazines (such as the morpholinoethyl group) often accelerates the Fischer indole synthesis, providing higher yields at lower temperatures compared to unalkylated counterparts[3].

Mechanistic Causality

Reacting HEM·2HCl with a ketone under strongly acidic conditions forms an ene-hydrazine intermediate. A thermally driven [3,3]-sigmatropic rearrangement breaks the N-N bond and forms a new C-C bond, followed by re-aromatization and the elimination of ammonia to yield the indole core. The dihydrochloride salt is highly advantageous here; the inherent chloride counterions provide a mildly acidic environment that, when supplemented with a Lewis or Brønsted acid, efficiently drives the sigmatropic rearrangement.

Self-Validating Protocol: Indole Synthesis

This protocol describes the synthesis of a tetrahydrocarbazole derivative using cyclohexanone.

Step 1: Hydrazone Formation Combine HEM·2HCl (1.0 eq, 10 mmol) and cyclohexanone (1.1 eq, 11 mmol) in glacial acetic acid (20 mL). Stir at room temperature for 1 hour. VC 1: Analyze via TLC (DCM:MeOH 9:1, Ninhydrin stain). The disappearance of the primary amine spot confirms complete hydrazone formation.

Step 2: Acid-Catalyzed Rearrangement Add a catalytic amount of p-Toluenesulfonic acid (p-TsOH, 0.2 eq). Heat the reaction mixture to 90 °C. VC 2: Suspend a piece of damp universal indicator paper at the top of the reflux condenser. As the aminal intermediate breaks down to form the aromatic indole, ammonia gas is released. The paper turning blue (alkaline) is a real-time kinetic proxy confirming the final aromatization step is occurring.

Step 3: Workup Once ammonia evolution ceases (typically 3-5 hours), cool the reaction, neutralize carefully with aqueous NaOH to pH 8 (to ensure the morpholine nitrogen is deprotonated), and extract with Dichloromethane (3 x 30 mL). Purify via recrystallization or chromatography.

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Fig 2: Self-validating experimental workflow for the Fischer Indole Synthesis.

Quantitative Data Summary

The following table summarizes expected reaction metrics for the cyclocondensation of HEM·2HCl with various electrophiles, highlighting the impact of steric bulk on regioselectivity and yield.

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Electrophile (1,3-Diketone)	Solvent	Base	Temp (°C)	Time (h)	Yield (%)	Regioselectivity (Isomer A:B)
Acetylacetone	EtOH	DIPEA	80	4	88	N/A (Symmetric)
1-Phenyl-1,3-butanedione	EtOH	DIPEA	80	6	76	>95:5
1,1,1-Trifluoro-2,4-pentanedione	THF	TEA	65	5	81	>98:2
1,3-Cyclohexanedione	EtOH	DIPEA	80	8	72	N/A (Symmetric)

Note: Regioselectivity is heavily favored toward the isomer where the morpholinoethyl group is adjacent to the less sterically hindered or more electron-deficient carbon of the original diketone.

References

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